

An In-depth Technical Guide to α-Fenchol as a Volatile Organic Compound

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

 α -Fenchol, a bicyclic monoterpenoid alcohol, is a naturally occurring volatile organic compound (VOC) found in the essential oils of numerous plants, most notably basil (Ocimum basilicum) and fennel (Foeniculum vulgare). This technical guide provides a comprehensive overview of α -Fenchol, detailing its physicochemical properties, natural prevalence, and diverse biological activities. Of significant interest to the scientific and drug development communities are its neuroprotective, anti-inflammatory, antimicrobial, and acetylcholinesterase inhibitory properties. This document elucidates the underlying mechanisms of action, including its role as an agonist of the free fatty acid receptor 2 (FFAR2) and an antagonist of the transient receptor potential ankyrin 1 (TRPA1) channel. Detailed experimental protocols for extraction, analysis, and bioactivity assessment are provided, alongside clearly structured data tables and diagrams of key signaling pathways to facilitate further research and development.

Physicochemical Properties of α -Fenchol

 α -Fenchol, with the chemical formula $C_{10}H_{18}O$, is a chiral molecule existing as two enantiomers: (+)- α -Fenchol and (-)- α -Fenchol. Its bicyclic structure imparts specific physical and chemical characteristics that are crucial for its biological activity and applications.[1] It is characterized by a camphor-like odor and is soluble in organic solvents, with limited solubility in water.[1]



Property	Value	Reference(s)	
Molecular Formula	C10H18O	[2]	
Molecular Weight	154.25 g/mol	[2]	
Appearance	Colorless to pale yellow liquid or crystalline solid		
Odor	Fresh, woody, camphoraceous	_	
Melting Point	35-40 °C	[3]	
Boiling Point	201-203 °C		
Flash Point	85 °C (Closed Cup)		
Density	~0.94 g/cm ³		
Solubility	Insoluble in water; soluble in alcohols and organic solvents	[1]	
logP	2.3 - 2.5		

Natural Occurrence of α-Fenchol

 α -Fenchol is a constituent of many essential oils. The concentration of α -Fenchol can vary significantly depending on the plant species, geographical location, and extraction method.



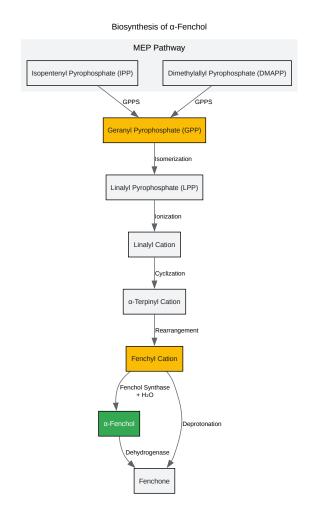
Plant Source	Plant Part	α-Fenchol Concentration (% of essential oil)	Reference(s)
Ocimum basilicum (Basil)	Leaves	0.1 - 21.5%	[2][4]
Foeniculum vulgare (Fennel)	Fruits, Leaves	0.5 - 13.6%	[2][5]
Anethum graveolens (Dill)	Herb	1.8%	
Lavandula angustifolia (Lavender)	Flowers	0.2 - 8.5%	_
Rosmarinus officinalis (Rosemary)	Leaves	0.1 - 5.0%	_

Biosynthesis of α-Fenchol

The biosynthesis of α -Fenchol in plants originates from the universal C5 precursors, isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP), which are produced via the methylerythritol 4-phosphate (MEP) pathway. The key steps are the formation of the C10 precursor, geranyl pyrophosphate (GPP), and its subsequent cyclization.

The proposed biosynthetic pathway involves the initial isomerization of GPP to linalyl pyrophosphate (LPP). The ionization of LPP forms a linalyl cation, which then undergoes cyclization to an α -terpinyl cation. A series of rearrangements, including a 1,2-hydride shift and a Wagner-Meerwein rearrangement, leads to the formation of a fenchyl cation. This cation can then be quenched with a water molecule by a fenchol synthase to produce (+)-fenchol, which can be subsequently oxidized to (+)-fenchone by a dehydrogenase. Alternatively, (+)-fenchone may be formed directly from the fenchyl cation through deprotonation.[6]





Click to download full resolution via product page

Biosynthesis of α -Fenchol from IPP and DMAPP.

Biological Activities and Mechanisms of Action

 α -Fenchol exhibits a range of biological activities that are of significant interest for the applications.

Neuroprotective Effects in Alzheimer's Disease

Recent studies have highlighted the neuroprotective potential of α -Fenchol, particularly in the context of Alzheimer's disease (AD).[7] The primary mechanism identified is its role as an agonist for the free fatty acid receptor 2 (FFAR2), a G-protein-coupled receptor that senses short-chain fatty acids (SCFAs) produced by the gut microbiota.[1][8]

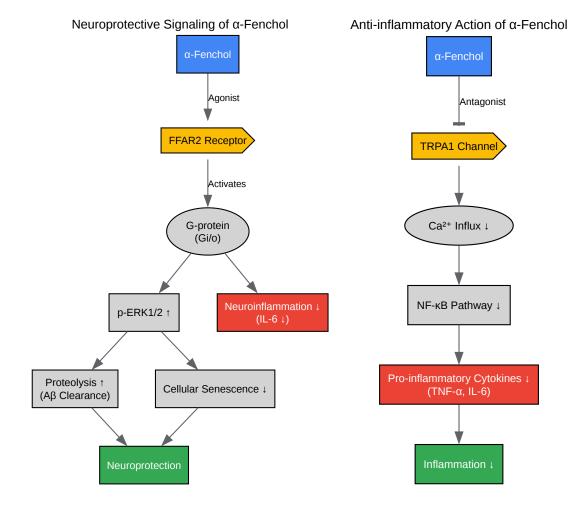


Foundational & Exploratory

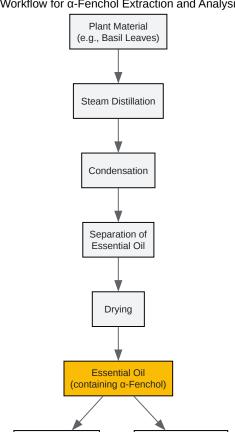
Check Availability & Pricing

Activation of FFAR2 by α -Fenchol triggers a signaling cascade that leads to the reduction of amyloid-beta (A β) accumulation, a hallmark of AD.[9] This is achieved by promoting the proteolytic clearance of A β and reducing cellular senescence in neuronal cells.[8] Furthermore, α -Fenchol has been shown to reduce neuroinflammation by decreasing the levels of proinflammatory cytokines such as interleukin-6 (IL-6).[10][11]









Workflow for α-Fenchol Extraction and Analysis

Click to download full resolution via product page

Bioactivity Assays

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

GC-MS Analysis

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]



- 6. preprints.org [preprints.org]
- 7. fwdamr-reflabcap.eu [fwdamr-reflabcap.eu]
- 8. Activation of Microbiota Sensing Free Fatty Acid Receptor 2 Signaling Ameliorates Amyloid-β Induced Neurotoxicity by Modulating Proteolysis-Senescence Axis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Histopathological study of the neuroprotective effects of Gum Arabic and Fenchol on neuronal cells in an Alzheimer's disease rat model PMC [pmc.ncbi.nlm.nih.gov]
- 11. Histopathological study of the neuroprotective effects of Gum Arabic and Fenchol on neuronal cells in an Alzheimer's disease rat model PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to α-Fenchol as a Volatile Organic Compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199718#alpha-fenchol-as-a-volatile-organic-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com